

An In-depth Technical Guide to the Safe Handling of (S)-H8-BINOL

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Compound of Interest

Compound Name: (S)-(-)-5,5',6,6',7,7',8,8'-Octahydro-1,1'-bi-2-naphthol

Cat. No.: B1225680

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This guide provides comprehensive safety and handling precautions for (S)-5,5',6,6',7,7',8,8'-Octahydro-1,1'-bi-2-naphthol ((S)-H8-BINOL), a chiral ligand frequently utilized in asymmetric synthesis. The information is intended for researchers, scientists, and professionals in drug development and other chemical research fields. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

(S)-H8-BINOL is classified as a hazardous substance. The primary hazards are skin and eye irritation.^[1] It is essential to handle this compound with care to avoid direct contact and inhalation.

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below. These statements outline the necessary steps to prevent exposure and the appropriate responses in

case of accidental contact.[\[1\]](#)[\[2\]](#)

Quantitative Safety Data

The following tables summarize the key quantitative data regarding the toxicity and physical properties of BINOL compounds. Note that specific data for the (S)-H8-BINOL enantiomer may not be distinctly reported and is often grouped with the racemate or other BINOL derivatives.

Table 1: Toxicological Data

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LDLo (Lowest published lethal dose)	Oral	Mouse	42 mg/kg	Details of toxic effects not reported other than lethal dose value.	[3]
LD50 (Median lethal dose)	Oral	Rat	> 2,000 mg/kg	Possible mucosal irritations.	

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₀ H ₂₂ O ₂
Molecular Weight	294.39 g/mol
Melting Point	160 - 162 °C [4]
Appearance	Beige powder/solid [5]
Odor	Odorless [5]

Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimizing the risks associated with (S)-H8-BINOL.

3.1. Personal Protective Equipment (PPE)

A standard set of PPE should be worn at all times when handling (S)-H8-BINOL.

- Eye Protection: Safety glasses with side-shields conforming to EN166 or NIOSH standards are mandatory.[6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Gloves should be inspected before use and disposed of properly after handling the compound.[6]
- Skin and Body Protection: A lab coat or other protective clothing is required. For larger quantities or when there is a risk of significant exposure, impervious clothing should be considered.[6]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust.[2] If a fume hood is not available, a NIOSH-approved respirator may be necessary.[6]

3.2. Engineering Controls

- Ventilation: Always handle (S)-H8-BINOL in a well-ventilated area. A chemical fume hood is the preferred engineering control to minimize inhalation exposure.[2]
- Eye Wash Stations and Safety Showers: Ensure that emergency eyewash stations and safety showers are readily accessible in the work area.

3.3. Storage

- Conditions: Store in a tightly closed container in a dry and well-ventilated place.[2] The recommended storage temperature is typically found on the product label.[2]
- Incompatibilities: Avoid strong oxidizing agents, as violent reactions are possible.
- Light Sensitivity: The material may be light-sensitive and should be stored accordingly.[2]

Experimental Protocols: Safe Handling in a Research Setting

The following protocols are based on established procedures for handling solid chiral ligands like (S)-H8-BINOL in a laboratory setting.[4][7][8]

4.1. Weighing and Transferring (S)-H8-BINOL

- Preparation: Don the appropriate PPE before handling the chemical.
- Location: Conduct the weighing and transfer of the solid inside a chemical fume hood to contain any dust.
- Procedure:
 - Use a clean, dry spatula and weighing paper or a suitable container.
 - Carefully transfer the desired amount of (S)-H8-BINOL, avoiding the generation of dust.
 - If any solid is spilled, clean it up immediately following the spill response procedures outlined in Section 5.
 - Close the container tightly after use.

4.2. Setting up a Reaction with (S)-H8-BINOL

- Inert Atmosphere: Many reactions involving (S)-H8-BINOL require an inert atmosphere. The reaction flask should be evacuated and backfilled with an inert gas (e.g., nitrogen or argon) multiple times.[7]
- Solvent Addition: Add the solvent to the reaction flask containing (S)-H8-BINOL via a syringe or cannula.[7]
- Heating: If the reaction requires heating, use a well-controlled heating mantle or oil bath with a thermometer to monitor the internal temperature.[7][8]

- Monitoring: Monitor the reaction progress using appropriate analytical techniques, such as thin-layer chromatography (TLC).[4][7][8]

4.3. Work-up and Purification

- Quenching: After the reaction is complete, cool the mixture to room temperature before quenching.
- Extraction: If an extraction is necessary, use a separatory funnel and be mindful of potential pressure buildup.
- Drying and Filtration: Dry the organic layer over an anhydrous salt (e.g., sodium sulfate) and filter.[7][8]
- Solvent Removal: Remove the solvent under reduced pressure using a rotary evaporator.
- Crystallization: The crude product can be purified by crystallization. This often involves dissolving the solid in a hot solvent and allowing it to cool slowly.[7][8]
- Drying the Product: Dry the purified product under vacuum to remove any residual solvent.[7][8]

Emergency Procedures

5.1. First-Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2][5]
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and wash the affected area with plenty of soap and water.[2] If skin irritation occurs, get medical advice.
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[2][5][6] Continue rinsing and call a poison center or doctor immediately.[2]

- Ingestion: If swallowed, rinse the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[2][5][6]

5.2. Spill Response

- Small Spills: For small spills, carefully sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[6]
- Large Spills: For large spills, evacuate the area. Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2] Wear appropriate PPE, including respiratory protection, during cleanup.

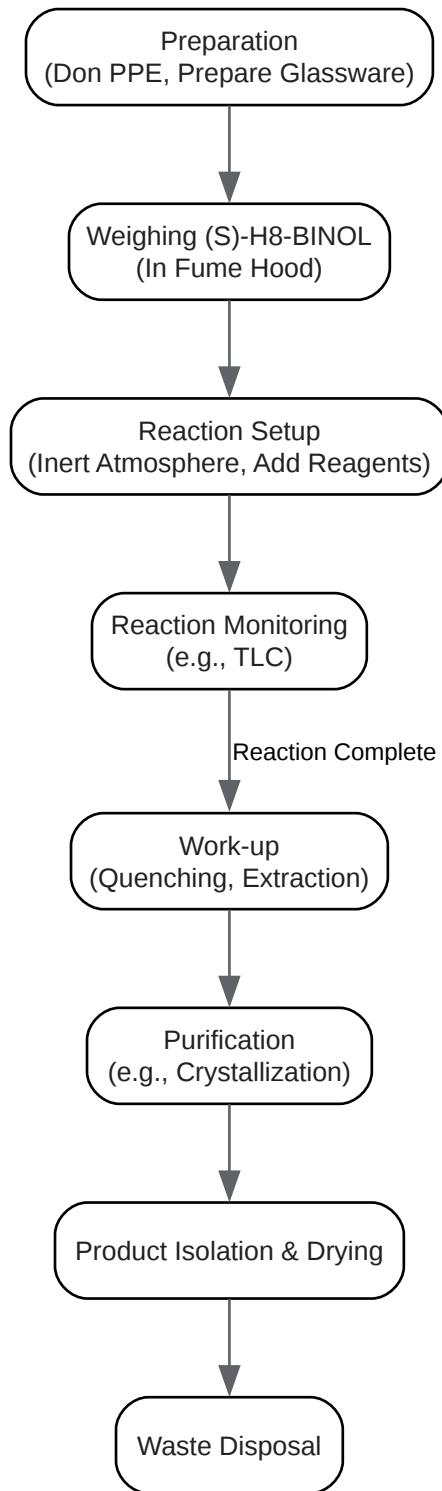
5.3. Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.[6]
- Specific Hazards: The compound is combustible and may produce hazardous combustion gases or vapors in a fire.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[2]

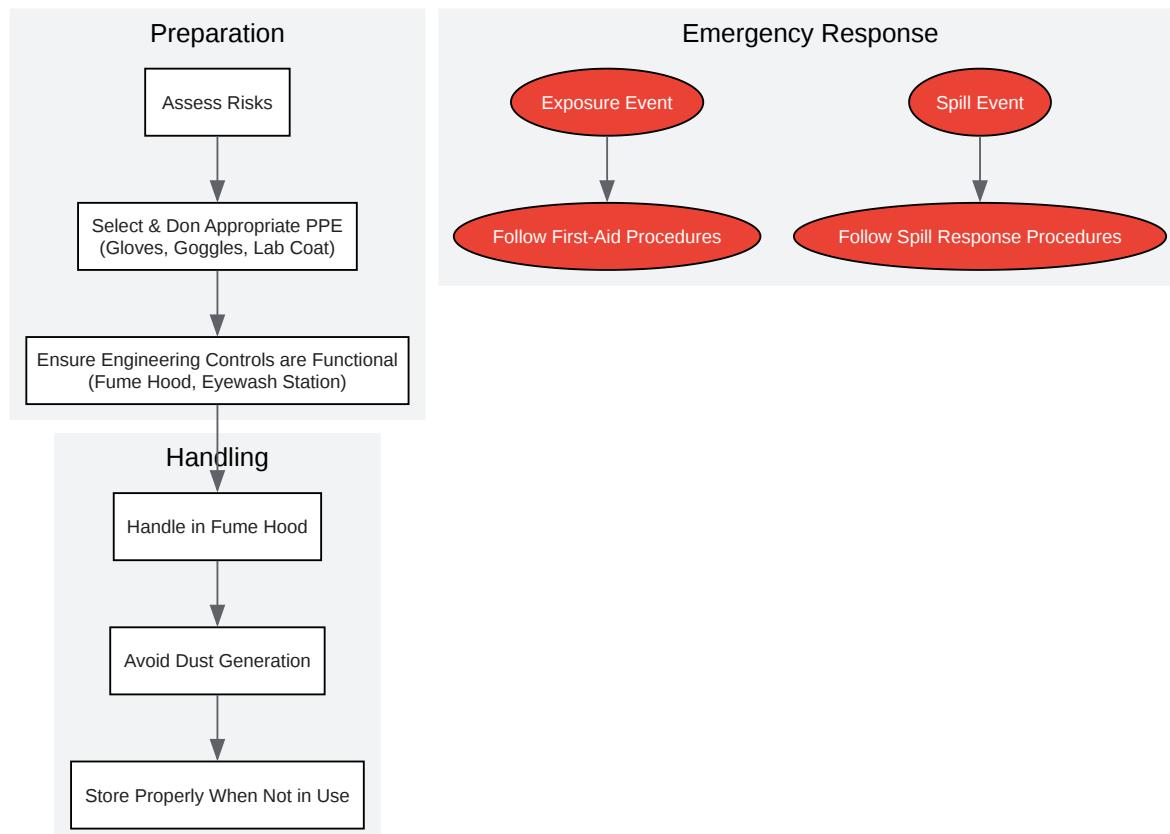
Visualized Workflows and Protocols

Diagram 1: General Experimental Workflow for a Reaction Using (S)-H8-BINOL

General Experimental Workflow



Safety Protocol Flowchart

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